

Gallacetophenone Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Gallacetophenone

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This technical guide provides a comprehensive overview of the solubility of **gallacetophenone** (2',3',4'-Trihydroxyacetophenone), a key chemical intermediate and biologically active molecule. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who require detailed information on the solubility of **gallacetophenone** in various solvents. Understanding its solubility is critical for a wide range of applications, including reaction chemistry, purification, formulation development, and analytical method development.

Physicochemical Properties of Gallacetophenone

- Molecular Formula: $C_8H_8O_4$ [\[1\]](#)[\[2\]](#)
- Molecular Weight: 168.15 g/mol [\[1\]](#)[\[2\]](#)
- Appearance: Yellow-green crystalline powder[\[3\]](#)
- Melting Point: 171-172 °C[\[4\]](#)

Quantitative Solubility Data

The solubility of a compound is a fundamental property that dictates its utility in various scientific applications. The following table summarizes the available quantitative solubility data for **gallacetophenone** in different solvents.

Solvent	Temperature (°C)	Solubility	Units	Citation(s)
Methanol	Room Temperature	30	mg/mL	[5]
Water	Room Temperature	11.2	mg/mL	[5]
0.1N HCl	Room Temperature	18.4	mg/mL	[5]
Not Specified	Not Specified	0.01	M	[1]

Note: "Room Temperature" is not explicitly defined in the source material but is generally considered to be between 20-25 °C. For precise applications, experimental determination of solubility at the desired temperature is highly recommended.

Experimental Protocols for Solubility Determination

Accurate and reproducible solubility data is essential for reliable scientific research. The following protocols are standard methods for determining the equilibrium solubility of a compound like **gallacetophenone**.

Shake-Flask Method for Equilibrium Solubility Determination

The shake-flask method is a widely accepted and reliable technique for determining the thermodynamic equilibrium solubility of a compound in a given solvent.[6][7]

Objective: To determine the equilibrium solubility of **gallacetophenone** in a specific solvent at a controlled temperature.

Materials:

- **Gallacetophenone**
- Selected solvent(s) of interest

- Sealed glass flasks or vials
- Constant-temperature shaker or magnetic stirrer with a temperature-controlled water bath
- Syringe filters (e.g., 0.45 μm PTFE or PVDF)
- Analytical balance
- Volumetric flasks and pipettes
- Calibrated analytical instrument (e.g., UV-Vis spectrophotometer or HPLC)

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **gallacetophenone** to a known volume of the selected solvent in a sealed glass flask. The presence of undissolved solid is crucial to ensure the solution reaches saturation.^[6]
 - Seal the flask to prevent solvent evaporation.
- Equilibration:
 - Place the sealed flask in a constant-temperature shaker or on a magnetic stirrer within a temperature-controlled environment.
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.^[8] The system is considered to be at equilibrium when consecutive measurements of the solute concentration in the supernatant show no significant change.
- Sample Collection and Preparation:
 - Allow the undissolved solid to settle by turning off the agitation and letting the flask stand in the temperature-controlled environment for a period.
 - Carefully withdraw a sample of the clear supernatant using a syringe.

- Immediately filter the sample through a syringe filter to remove any undissolved microparticles. This step should be performed quickly to avoid temperature changes that could affect solubility.[\[7\]](#)
- Quantification:
 - Accurately dilute the filtered, saturated solution with a known volume of the same solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted solution using a calibrated analytical method to determine the concentration of **gallacetophenone**.
 - Calculate the original solubility in the desired units (e.g., mg/mL, mol/L).

Analytical Quantification Methods

UV-Vis Spectrophotometry:

- Wavelength of Maximum Absorbance (λ_{max}) Determination: Prepare a dilute solution of **gallacetophenone** in the chosen solvent and scan it across a range of UV-Vis wavelengths to determine the λ_{max} .
- Calibration Curve: Prepare a series of standard solutions of **gallacetophenone** of known concentrations in the same solvent. Measure the absorbance of each standard at the λ_{max} . Plot a calibration curve of absorbance versus concentration, which should be linear according to the Beer-Lambert law.[\[6\]](#)
- Sample Analysis: Measure the absorbance of the diluted saturated solution at the λ_{max} .
- Calculation: Use the equation of the line from the calibration curve to determine the concentration of the diluted sample. Multiply this value by the dilution factor to obtain the solubility of **gallacetophenone**.[\[6\]](#)

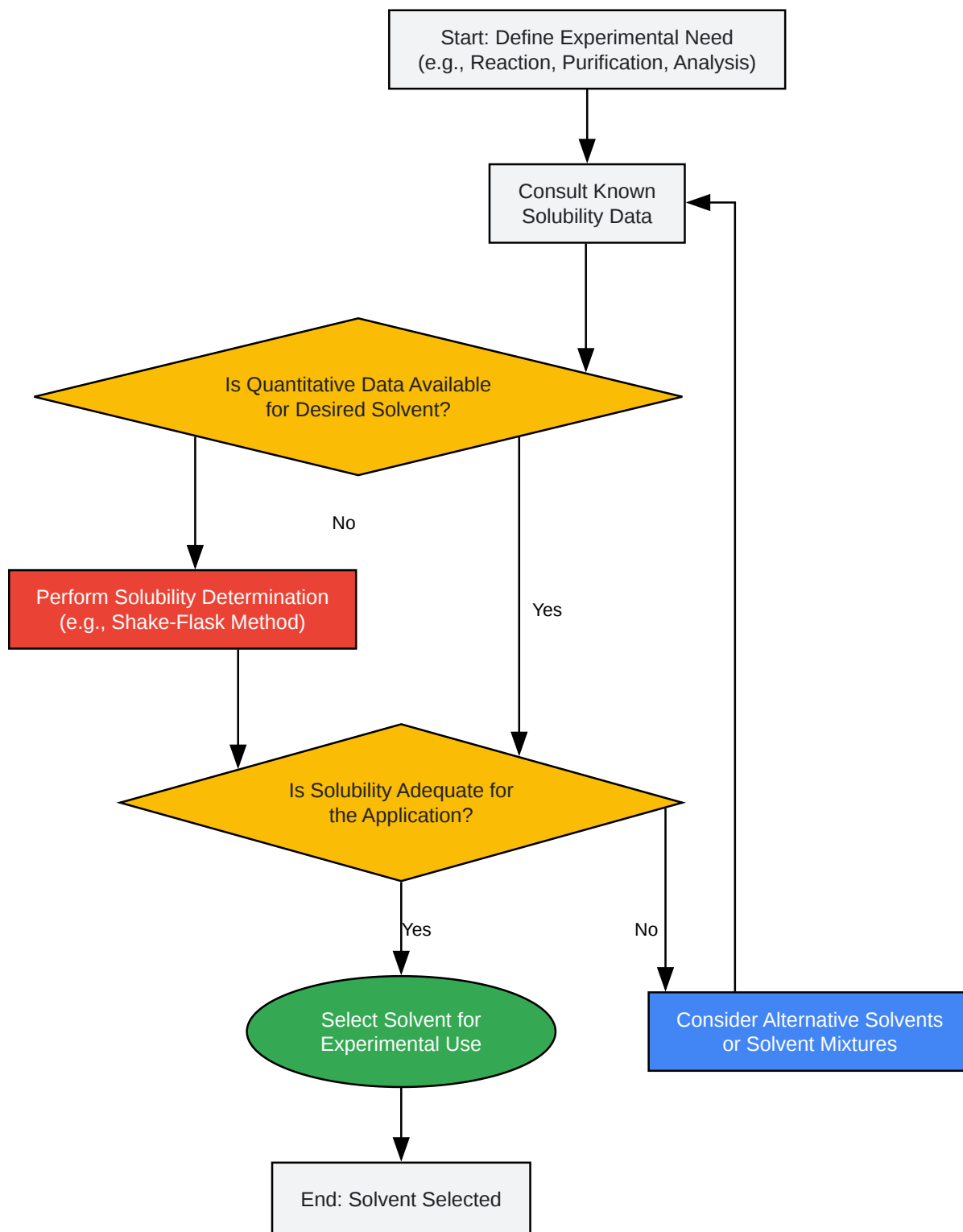
Gravimetric Method:

The gravimetric method is a straightforward technique that involves evaporating the solvent from a known volume of a saturated solution and weighing the remaining solute.[\[8\]](#)

- Sample Preparation: Accurately pipette a known volume of the filtered saturated solution into a pre-weighed container.
- Solvent Evaporation: Carefully evaporate the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not degrade the **gallacetophenone**).
- Mass Determination: Once the solvent is completely removed, weigh the container with the dried **gallacetophenone**. The difference in weight corresponds to the mass of the dissolved solute.^[9]
- Calculation: Calculate the solubility using the mass of the dissolved solid and the initial volume of the solution.

Logical Workflow for Solvent Selection

The selection of an appropriate solvent is a critical step in many experimental procedures. The following diagram illustrates a logical workflow for choosing a suitable solvent for **gallacetophenone** based on its solubility characteristics.



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Caption: A logical workflow for selecting a suitable solvent for **gallacetophenone**.

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